

An In-depth Technical Guide to the Safe Handling of Bromocresol Green

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **bromocresol green**, a triphenylmethane dye commonly used as a pH indicator in various laboratory applications. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing risks associated with the handling of this chemical.

Physicochemical Properties

Proper handling and storage procedures are largely dictated by the physical and chemical properties of a substance. The following table summarizes the key physicochemical data for **bromocresol green**.



Property	Value	Reference
Appearance	Beige or dark green powder/solid	[1][2]
Molecular Formula	C21H14Br4O5S	[1]
Molecular Weight	698.01 g/mol	[1]
Melting Point	225 °C / 437 °F	[1]
рН	No information available	[1]
Boiling Point/Range	No information available	[1]
Flash Point	No information available	[1]
Water Solubility	Slightly soluble	[1]
Solubility in other solvents	Soluble in alcohol, ether, and ethyl acetate; fairly soluble in benzene	[3]
Vapor Pressure	Negligible	[3]

Toxicological and Ecotoxicological Data

Understanding the toxicological profile of **bromocresol green** is essential for risk assessment and implementing appropriate safety measures. The available data is summarized below.



Endpoint	Result	Reference
Acute Oral Toxicity	No data available	[1]
Acute Dermal Toxicity	No data available	[1]
Acute Inhalation Toxicity	No data available	[1]
Skin Corrosion/Irritation	May cause skin irritation.	[4]
Serious Eye Damage/Irritation	May cause eye irritation.	[4][5]
Respiratory or Skin Sensitization	No evidence of a sensitization effect.	[4]
Germ Cell Mutagenicity	No evidence of a mutagenic effect.	[4]
Carcinogenicity	Not listed as a carcinogen by IARC, NTP, or OSHA.	[4][5]
Reproductive Toxicity	No evidence of negative reproductive effects.	[4]
Ecotoxicity	Toxic to aquatic organisms, may cause long-term adverse effects in the aquatic environment.	[3]

Handling and Storage

Safe handling and storage are paramount to preventing accidental exposure and maintaining the integrity of the chemical.

3.1. Handling:

- Handle in accordance with good industrial hygiene and safety practices.[1]
- Use in a well-ventilated area.[4][6]
- Avoid contact with skin, eyes, and clothing.[1][2][5]



- Avoid the formation of dust.[1]
- Do not ingest or inhale.[1]
- Do not eat, drink, or smoke when using this product.[1][6]
- Wash hands thoroughly after handling and before breaks.[1][2]
- Remove and wash contaminated clothing before reuse.[1]

3.2. Storage:

- Keep the container tightly closed.[1][2][6]
- Store in a dry, cool, and well-ventilated place.[1][2]
- Protect from light and moisture.[1]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong reducing agents.[1][7]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is a critical barrier against exposure.

PPE	Specifications	Reference
Eye/Face Protection	Safety glasses with side- shields or chemical goggles.	[2]
Skin Protection	Protective gloves (e.g., natural rubber, neoprene, PVC).	[4]
Body Protection	Laboratory coat.	[6]
Respiratory Protection	Not required under normal conditions of use. If dust is generated, a NIOSH-approved respirator for dusts may be necessary.	[2][6]



Emergency Procedures

In the event of an emergency, prompt and correct action is crucial.

5.1. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[1][2]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation occurs, seek medical attention.[1][2][5]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[2][5]
- Ingestion: Do not induce vomiting. Rinse mouth with water and drink plenty of water. Seek medical attention.[1][2]

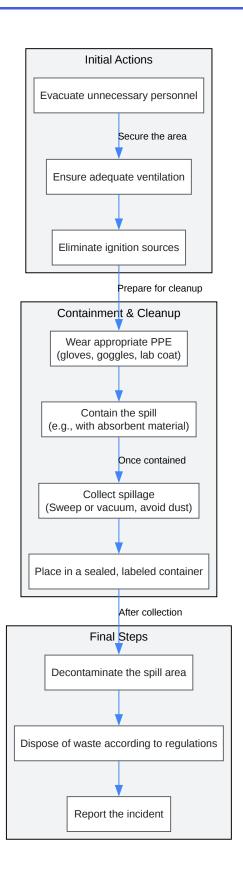
5.2. Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or chemical foam.[1]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, hydrogen halides, and sulfur oxides.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][4]

5.3. Accidental Release Measures:

In the case of a spill, follow a structured response to mitigate the hazard. The logical workflow for handling a **bromocresol green** spill is illustrated in the diagram below.





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Caption: Logical workflow for handling a bromocresol green spill.



Stability and Reactivity

- Chemical Stability: Stable under normal conditions.[1][7]
- Conditions to Avoid: Avoid dust formation, excess heat, and incompatible products.[1][7]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong reducing agents.[1]
 [7]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide
 (CO), carbon dioxide (CO2), hydrogen halides, and sulfur oxides.[1]
- Hazardous Polymerization: Does not occur.[1]

Disposal Considerations

Waste material should be disposed of in accordance with all applicable local, state, and federal regulations. Do not allow the material to enter drains or the environment.[3][5]

This technical guide is intended to provide essential safety and handling information for **bromocresol green**. It is imperative that all users of this chemical are thoroughly trained in its proper handling and are aware of the potential hazards. Always refer to the specific Safety Data Sheet (SDS) for the most detailed and up-to-date information.

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